

In-Depth Technical Guide to Tetrakis(triphenylphosphite)nickel(0) (CAS 14221-00-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrakis(triphenylphosphite)nickel(0)*

Cat. No.: B087886

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Introduction

Tetrakis(triphenylphosphite)nickel(0), identified by the CAS number 14221-00-2, is an organonickel complex widely utilized as a catalyst in organic synthesis. Its primary applications lie in the hydrocyanation of alkenes and alkynes, as well as in styrene dimerization. This technical guide provides a comprehensive overview of its chemical properties, safety data, synthesis, and key experimental applications, designed for professionals in research and development.

Chemical and Physical Properties

This compound is an air-sensitive, white to off-white solid. A summary of its key physical and chemical properties is presented in the table below.

Property	Value
CAS Number	14221-00-2
Molecular Formula	C ₇₂ H ₆₀ NiO ₁₂ P ₄ [1] [2]
Molecular Weight	1299.83 g/mol [1] (also reported as 1303.86 g/mol [3] [4])
Appearance	White to off-white powder/solid [3] [5]
Melting Point	145 °C (decomposes) [3] [5] [6] [7]
Solubility	Soluble in THF and toluene [5] [8]
Stability	Air-sensitive [5] [6]

Safety and Handling

Tetrakis(triphenylphosphite)nickel(0) is a hazardous substance and requires careful handling in a controlled laboratory environment.

Hazard Identification

The compound is classified with the following hazards:

- Carcinogenicity: Limited evidence of a carcinogenic effect. Nickel compounds are listed as Group 1 carcinogens by IARC.[\[6\]](#)
- Irritation: Causes eye, skin, and respiratory system irritation.[\[6\]](#)
- Sensitization: May cause sensitization by inhalation and skin contact.[\[6\]](#)

GHS Pictograms	Signal Word	Hazard Statements
GHS07, GHS08	Warning	H315: Causes skin irritation. H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H351: Suspected of causing cancer. [4] [7]

Precautionary Measures and First Aid

Precautionary Statements	First Aid Measures
P202: Do not handle until all safety precautions have been read and understood. P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302 + P352: IF ON SKIN: Wash with plenty of water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P308 + P313: IF exposed or concerned: Get medical advice/attention. [4]	Eyes: Flush with plenty of water for at least 15 minutes. Skin: Flush with plenty of water for at least 15 minutes while removing contaminated clothing. Ingestion: Wash out mouth with water. Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. In all cases, seek medical attention. [6]

Handling and Storage

Due to its air-sensitive nature, **Tetrakis(triphenylphosphite)nickel(0)** must be handled under an inert atmosphere, such as nitrogen, using Schlenk line or glovebox techniques.[\[5\]](#) It should be stored in a tightly sealed container in a refrigerator (2-8°C) under a nitrogen atmosphere.[\[3\]](#)[\[7\]](#)

Experimental Protocols

Synthesis of **Tetrakis(triphenylphosphite)nickel(0)**

A common method for the synthesis of this complex involves the reaction of nickelocene with an excess of triphenyl phosphite.

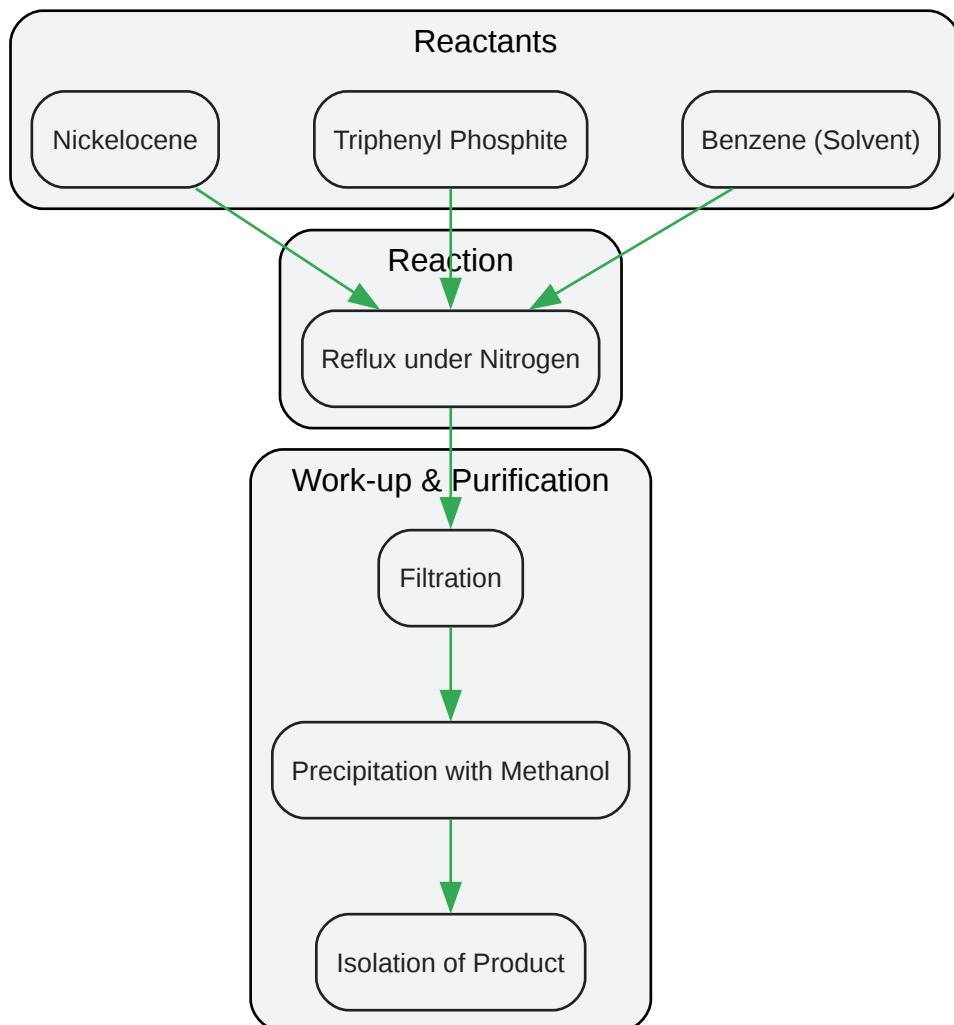
Methodology:

- Freshly sublimed nickelocene is dissolved in benzene under a nitrogen atmosphere.
- An excess of triphenyl phosphite is added to the solution.
- The reaction mixture is refluxed under nitrogen.
- After the reaction is complete, the mixture is filtered.
- The product is precipitated from the benzene solution by the addition of dry methanol.[\[6\]](#)

Note: The purity of the nickelocene is crucial as impurities can significantly lower the yield.[\[6\]](#)

A logical workflow for the synthesis is depicted below.

Synthesis Workflow for Tetrakis(triphenylphosphite)nickel(0)

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Caption: A simplified workflow for the synthesis of **Tetrakis(triphenylphosphite)nickel(0)**.

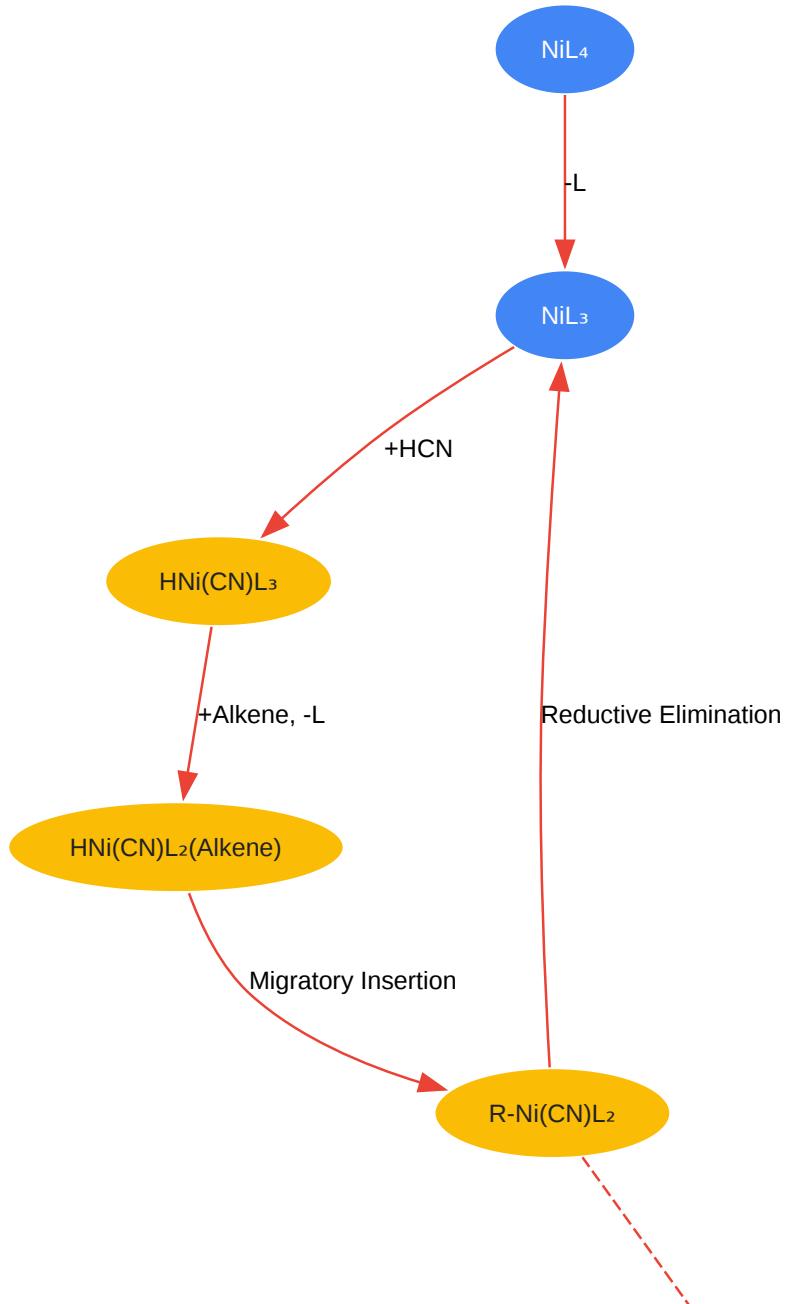
Application in Alkene Hydrocyanation

Tetrakis(triphenylphosphite)nickel(0) is a key catalyst in the hydrocyanation of alkenes, a process of significant industrial importance, such as in the DuPont process for the synthesis of adiponitrile, a precursor to nylon.

General Reaction Scheme: $\text{R-CH=CH}_2 + \text{HCN} \xrightarrow{-(\text{Ni}[\text{P}(\text{OPh})_3]_4)} \text{R-CH}_2\text{-CH}_2\text{-CN}$

The catalytic cycle for the hydrocyanation of an alkene is illustrated below.

Catalytic Cycle for Alkene Hydrocyanation



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Caption: The catalytic cycle for the nickel-catalyzed hydrocyanation of alkenes.

Experimental Considerations:

- The reaction is typically carried out in a suitable solvent under an inert atmosphere.
- The addition of a Lewis acid can enhance the rate of the reaction.
- Careful control of the hydrogen cyanide concentration is necessary to prevent catalyst deactivation.

Characterization Data

Characterization of **Tetrakis(triphenylphosphite)nickel(0)** is typically performed using standard analytical techniques.

Technique	Expected Observations
Infrared (IR) Spectroscopy	The IR spectrum, often recorded as a Nujol mull, would show characteristic bands for the triphenyl phosphite ligands.
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H and ^{31}P NMR spectroscopy would confirm the presence of the triphenyl phosphite ligands and the overall structure of the complex.
Elemental Analysis	Confirms the elemental composition of the compound.

Note: While the availability of various spectra (Raman, IR, ^1H NMR, ^{13}C NMR) is indicated in chemical databases, specific spectral data with peak assignments were not available in the public domain at the time of this review.

Conclusion

Tetrakis(triphenylphosphite)nickel(0) is a valuable and versatile catalyst in synthetic organic chemistry. Its effective use requires a thorough understanding of its properties and strict

adherence to safety and handling protocols due to its hazardous nature and air sensitivity. The provided information on its synthesis and catalytic applications serves as a foundational guide for researchers and professionals in the field. Further investigation into detailed, optimized experimental protocols and the acquisition of comprehensive characterization data is recommended for specific research applications.

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- To cite this document: BenchChem. [In-Depth Technical Guide to Tetrakis(triphenylphosphite)nickel(0) (CAS 14221-00-2)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087886#cas-number-14221-00-2-properties-and-safety-data>]

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